

flecainide acetate chemical synthesis and stability

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Compound Focus: Flecainide Acetate

CAS No.: 54143-56-5

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Chemical Synthesis of Flecainide Acetate

The synthesis of Flecainide involves a multi-step process to construct the active pharmaceutical ingredient (API), which is then typically converted to the acetate salt.

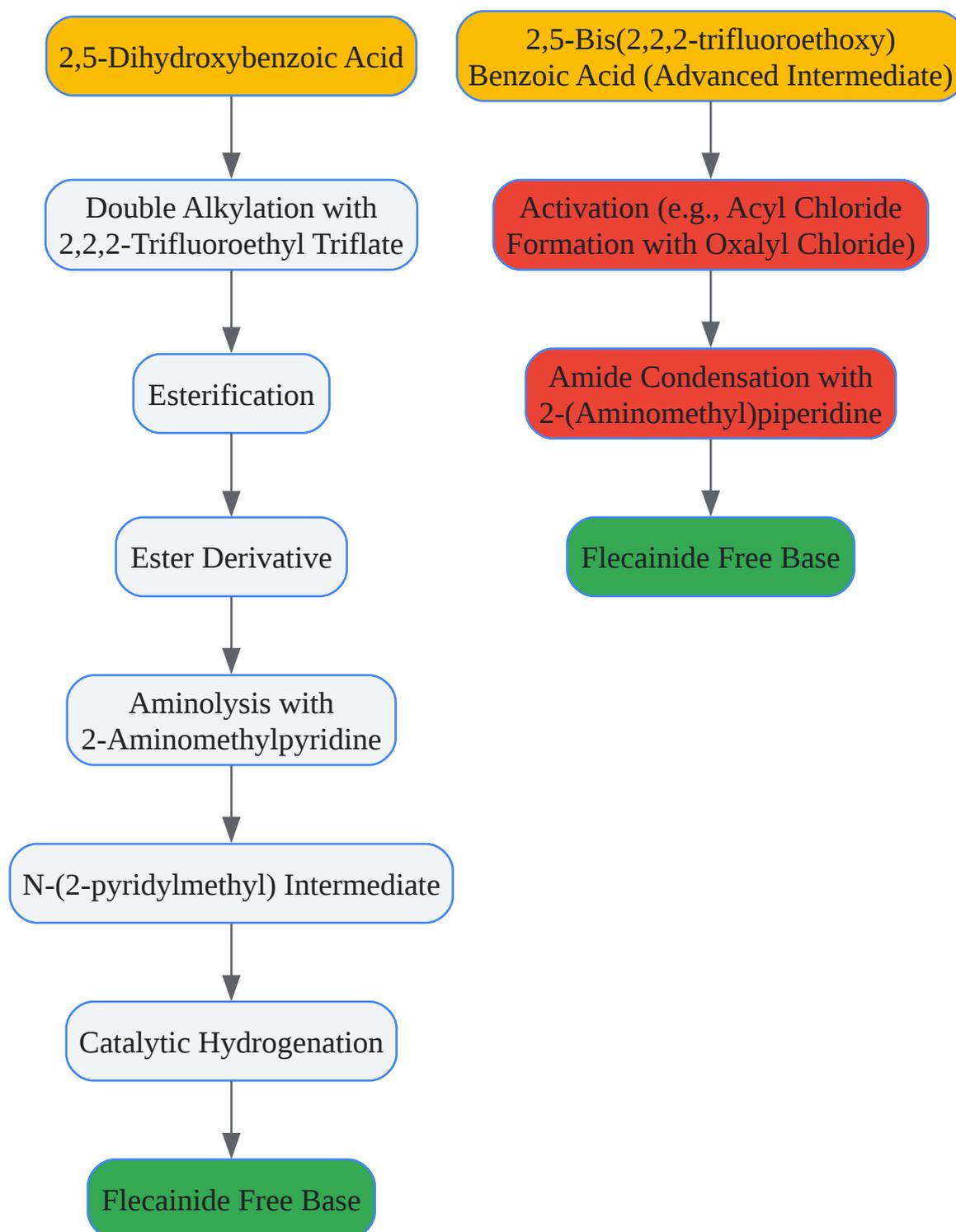
Key Synthetic Pathways

The table below outlines two primary synthetic routes as described in patent literature.

Patent/Route	Key Starting Material	Core Reaction Steps	Final Intermediate before Hydrogenation
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| **Original Route** [1] [2]: WO2002066413A1 & Sciencedirect | 2,5-dihydroxybenzoic acid [1] | 1. Double alkylation with 2,2,2-trifluoroethyl trifluoromethanesulfonate. 2. Esterification to form benzoate ester. 3. Aminolysis with 2-aminomethylpyridine. [1] | **Simplified Route** [1] [2]: WO2007003982A1 & Sciencedirect | 2,5-bis(2,2,2-trifluoroethoxy)benzoic acid [2] | 1. Conversion of acid to acyl chloride (e.g., with oxalyl chloride). 2. Amide condensation with 2-(aminomethyl)piperidine. [2] | The product of the amide condensation is Flecainide free base, which can be converted to the acetate salt. [2] |

A generalized workflow for the synthesis is illustrated in the following diagram:



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Generalized Flecainide Synthesis Workflow

Final Salt Formation: The flecainide free base produced from either route is subsequently treated with acetic acid to form the final **flecainide acetate** salt (CAS 54143-56-5) [3] [4]. The acetate salt can also form specific crystalline solvates with acetic acid, which are not stable under ambient conditions and decompose back to the acetate salt [5].

Stability and Analytical Profiling

Flecainide acetate is susceptible to degradation under various stress conditions, necessitating robust analytical methods and careful formulation.

Stability Data and Conditions

The table below summarizes key stability findings from experimental studies.

Aspect	Study Model / Condition	Key Findings & Stability
Forced Degradation [6]	Acid, alkali, oxidative, photolytic, and thermal stress.	Degradation Products: Confirmed formation of specified impurities, including Flecainide Impurity B and Impurity D.

| **Extemporaneous Oral Suspension (5 mg/mL)** [7] | 45-day study at 5°C and 25°C. | **Chemical Stability:** Concentration remained >90% of initial for 45 days under all conditions (shaken/not shaken). **Physical Stability:** Sediment formation observed (0.53 - 1.18 mg/g). | | **Pediatric Solution (10 & 20 mg/mL)** [8] | 8-week study at 4°C, 25°C, and 40°C. Vehicle: 40% sucrose solution. | **Chemical & Physical Stability:** Stable for 8 weeks (within 90-110% of label claim). **Critical Incompatibility:** Citrate buffer and methylparaben caused non-resuspendable crystal formation. | | **Solubility Profile** [3] [4] | Pure drug substance. | **Water:** 48.4 mg/mL at 37°C [3]. **DMSO:** 100 mM (47.44 mg/mL) [4]. |

Stability-Indicating Analytical Methods

Two chromatographic methods have been validated for determining **Flecainide Acetate** in the presence of its degradation products [6]:

- **TLC-Densitometry:** Stationary phase: Silica gel GF254; Mobile phase: Methanol-ethyl acetate-33% ammonia (3:7:0.3, v/v/v); Detection: 290 nm.

- **HPLC-UV:** Column: RP-C18; Mobile phase: Phosphate buffer pH 3.3 - acetonitrile - triethylamine (53:47:0.03, v/v/v); Flow rate: 1.0 mL/min; Detection: 292 nm.

Key Considerations for Research and Development

- **Polymorphism and Solvate Formation:** Be aware that **flecainide acetate** can form solvates with acetic acid, which are unstable at ambient conditions and decompose upon heating, releasing acetic acid [5]. This can impact the solid-form selection and processing conditions.
- **Narrow Therapeutic Index:** Flecainide is considered a drug with a narrow therapeutic window [1]. This underscores the critical need for high purity, precise dosing in formulations, and rigorous control over degradation products to ensure patient safety.
- **Vehicle Compatibility for Liquid Formulations:** The stability of **flecainide acetate** in solution is highly dependent on the vehicle composition. The use of citrate buffers and methylparaben together should be avoided, as it leads to precipitation. Simple vehicles like 40% sucrose have proven effective for short-term stability [8].

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